

# Preparing 17-Hydroxyventuricidin A Stock Solutions: Application Notes and Protocols

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## Compound of Interest

Compound Name: 17-Hydroxyventuricidin A

Cat. No.: B15566195

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## Introduction

**17-Hydroxyventuricidin A** is a macrolide antibiotic produced by certain species of *Streptomyces*. It is a potent and specific inhibitor of mitochondrial F1F0-ATP synthase, a key enzyme in cellular energy metabolism. By binding to the F0 subunit of the complex, **17-Hydroxyventuricidin A** blocks the proton channel, thereby inhibiting ATP synthesis. This mechanism of action makes it a valuable tool for studying cellular bioenergetics and a potential candidate for therapeutic development, particularly as an antifungal and antibacterial agent. Furthermore, it has been shown to act as an antibiotic adjuvant, enhancing the efficacy of other antibiotics against resistant bacterial strains.

Accurate and reproducible experimental results depend on the correct preparation of stock solutions. This document provides detailed protocols for the preparation, storage, and handling of **17-Hydroxyventuricidin A** stock solutions to ensure their stability and efficacy for in vitro and in vivo studies.

## Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **17-Hydroxyventuricidin A** is presented in the table below. This information is critical for the accurate preparation of stock solutions at desired concentrations.

Property	Value	Source(s)
Molecular Formula	C <sub>41</sub> H <sub>67</sub> NO <sub>12</sub>	[1]
Molecular Weight	765.97 g/mol	[1]
Appearance	White solid	[1]
CAS Number	113204-43-6	[1]
Solubility in Ethanol	1 mg/mL	[2][3]
Solubility in DMSO	Soluble	[2][3]
Solubility in Methanol	Soluble	[2][3]

## Experimental Protocols

### Protocol 1: Preparation of a 1 mg/mL Stock Solution in Ethanol

This protocol describes the preparation of a 1 mg/mL stock solution of **17-Hydroxyventuricidin A** in ethanol.

Materials:

- **17-Hydroxyventuricidin A** powder
- Anhydrous ethanol (≥99.5%)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Weighing:** In a sterile microcentrifuge tube or amber glass vial, accurately weigh 1 mg of **17-Hydroxyventuricidin A** powder using an analytical balance.
- **Solvent Addition:** Add 1 mL of anhydrous ethanol to the vial containing the powder.
- **Dissolution:** Cap the vial securely and vortex the solution until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter is present.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C in tightly sealed amber vials to protect from light.

## Protocol 2: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the preparation of a 10 mM stock solution of **17-Hydroxyventuricidin A** in dimethyl sulfoxide (DMSO).

Materials:

- **17-Hydroxyventuricidin A** powder (MW: 765.97 g/mol )
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath (optional)
- Analytical balance

Procedure:

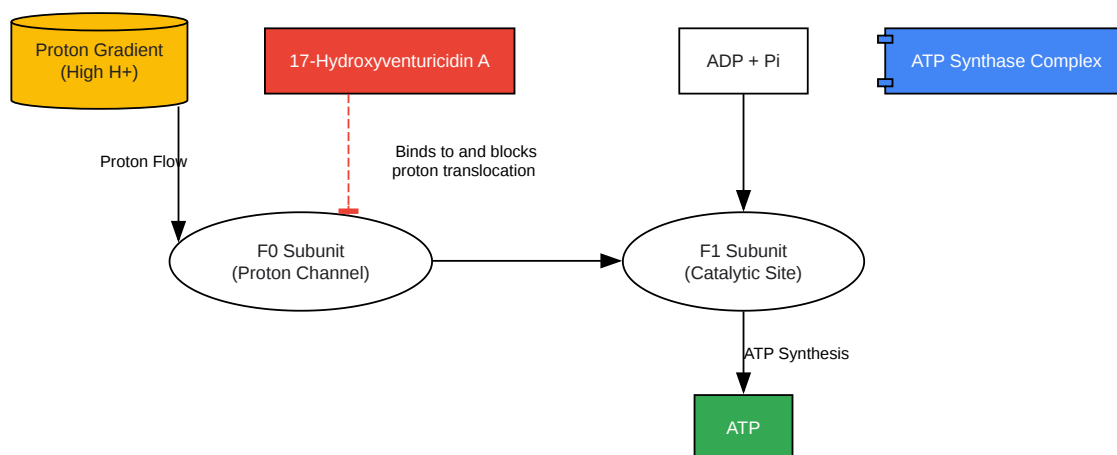
- **Calculation:** To prepare a 10 mM stock solution, calculate the required mass of **17-Hydroxyventuricidin A**. For 1 mL of a 10 mM solution:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 765.97 \text{ g/mol} \times 0.001 \text{ L} \times 1000 \text{ mg/g} = 7.66 \text{ mg}$
- Weighing: Accurately weigh 7.66 mg of **17-Hydroxyventuricidin A** powder into a sterile amber glass vial.
- Solvent Addition: Add 1 mL of anhydrous, sterile-filtered DMSO to the vial.
- Dissolution: Tightly cap the vial and vortex thoroughly. If the compound does not dissolve completely, sonicate the vial in an ultrasonic water bath for a few minutes.[3] Gentle warming to 37°C can also facilitate dissolution.[3] Ensure the final solution is clear and free of precipitates.
- Storage: Aliquot the 10 mM stock solution into single-use volumes in sterile, amber microcentrifuge tubes. Store at -20°C or -80°C for long-term storage.

Note on Working Solutions: When preparing working solutions for cell-based assays, the final concentration of DMSO should be kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity. Perform serial dilutions of the stock solution in your cell culture medium.

## Mechanism of Action: Inhibition of F1F0-ATP Synthase

**17-Hydroxyventuricidin A** exerts its biological effects by targeting the F1F0-ATP synthase, a multi-subunit enzyme complex located in the inner mitochondrial membrane of eukaryotes and the plasma membrane of bacteria. This enzyme is crucial for the production of ATP, the primary energy currency of the cell.



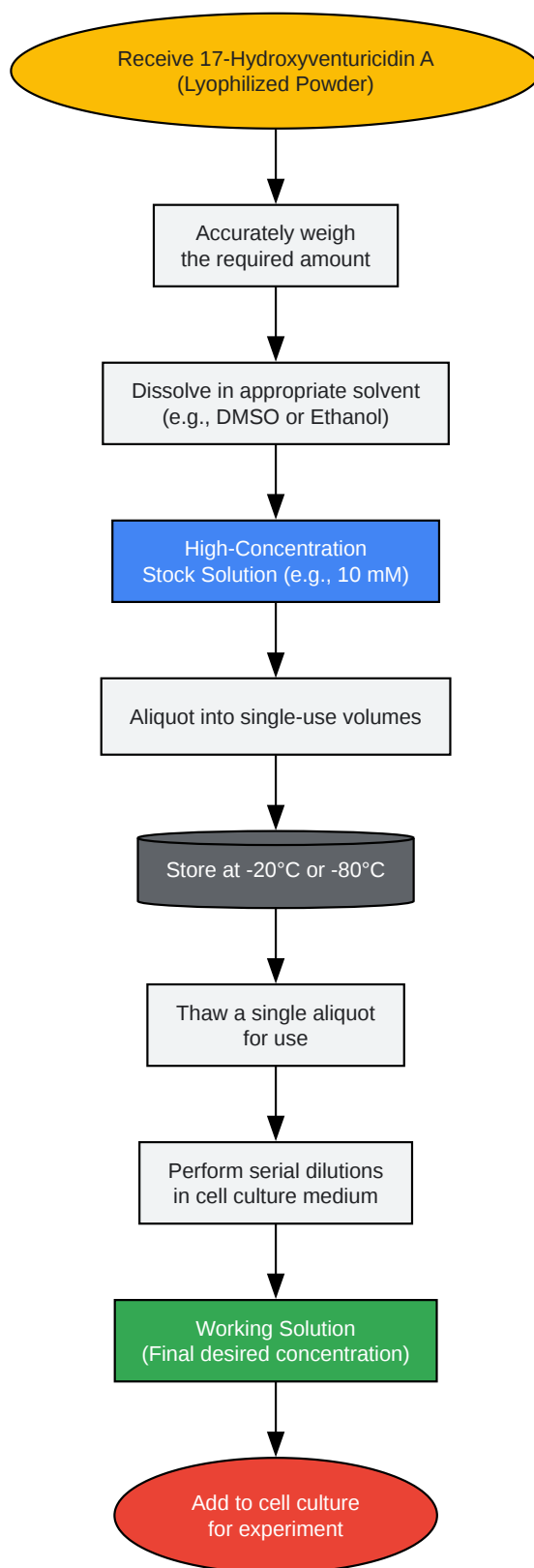
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Caption: Inhibition of F1F0-ATP Synthase by **17-Hydroxyventuricidin A**.

The diagram above illustrates the mechanism of action. The flow of protons through the F0 subunit drives the rotation of the complex, leading to the synthesis of ATP by the F1 subunit. **17-Hydroxyventuricidin A** binds to the F0 subunit, obstructing the proton channel. This inhibition of proton translocation decouples the proton gradient from ATP synthesis, leading to a depletion of cellular ATP and, in bacteria, a disruption of the membrane potential.

## Experimental Workflow: From Stock to Working Solution

The following workflow diagram outlines the key steps from receiving the powdered compound to preparing a working solution for a typical cell-based experiment.



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